

Physicochemical properties of 2-Methyl-3-(methylthio)furan.

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Compound of Interest

Compound Name: 2-Methyl-3-(methylthio)furan

Cat. No.: B1580562

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An In-depth Technical Guide to the Physicochemical Properties of **2-Methyl-3-(methylthio)furan**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methyl-3-(methylthio)furan, a sulfur-containing heterocyclic compound, is a significant molecule in the fields of flavor and fragrance chemistry.^[1] Identified by its CAS number 63012-97-5, this compound is known for its potent and characteristic aroma, often described as meaty, sulfurous, and spicy.^[1] It is found naturally in cooked beef and tea and is used as a flavoring agent or adjuvant in the food industry.^{[2][3]} This technical guide provides a comprehensive overview of the physicochemical properties of **2-Methyl-3-(methylthio)furan**, along with relevant experimental methodologies and safety information.

Chemical Identity and Structure

2-Methyl-3-(methylthio)furan possesses a furan ring substituted with a methyl group at the second position and a methylthio group at the third position.^[1] The presence of the sulfur atom is crucial to its distinct sensory profile.^[1]

Identifier	Value
IUPAC Name	2-methyl-3-(methylsulfanyl)furan ^[2]
Synonyms	2-Methyl-3-methylthiofuran, FEMA 3949, Methyl 2-methyl-3-furyl sulfide ^{[2][4][5]}
CAS Number	63012-97-5 ^{[1][2]}
Molecular Formula	C ₆ H ₈ OS ^{[1][2][4]}
Molecular Weight	128.19 g/mol ^{[1][2][4]}
InChI	InChI=1S/C6H8OS/c1-5-6(8-2)3-4-7-5/h3-4H,1-2H3 ^[2]
InChIKey	OQVAOEIMSKZGAL-UHFFFAOYSA-N ^[2]
SMILES	CC1=C(C=CO1)SC ^[2]

Physicochemical Properties

The physicochemical properties of **2-Methyl-3-(methylthio)furan** are summarized in the table below. These properties are critical for its handling, storage, and application in various industrial processes.^[1]

Property	Value	Source(s)
Appearance	Colorless to pale yellow transparent liquid	[1][4]
Odor	Sulfurous, meaty, cheesy, spicy, coffee-like	[1][6]
Odor Threshold	0.01 ppb	[3][4]
Boiling Point	132 °C (lit.) to 164.2±28.0 °C at 760 mmHg	[1][4]
Density	1.057 g/mL at 25 °C to 1.1±0.1 g/cm ³	[1][3]
Refractive Index	n _{20/D} 1.5090 (lit.)	[4]
Flash Point	37.78 °C (100.00 °F) to 59 °C (138.2 °F) - closed cup	[4][6]
Vapor Pressure	2.61 mmHg at 25 °C	[4]
Solubility	Insoluble in water; soluble in organic solvents and oils	[2]

Spectroscopic and Chromatographic Data

Spectroscopic and chromatographic data are essential for the identification and quantification of **2-Methyl-3-(methylthio)furan**.

Data Type	Information
Mass Spectrometry	GC-MS data is available through the NIST Mass Spectrometry Data Center.[2][7]
NMR Spectroscopy	¹³ C NMR spectra are available.[2]
Kovats Retention Index	Standard non-polar: 910 - 963; Standard polar: 1329 - 1383[2][8]

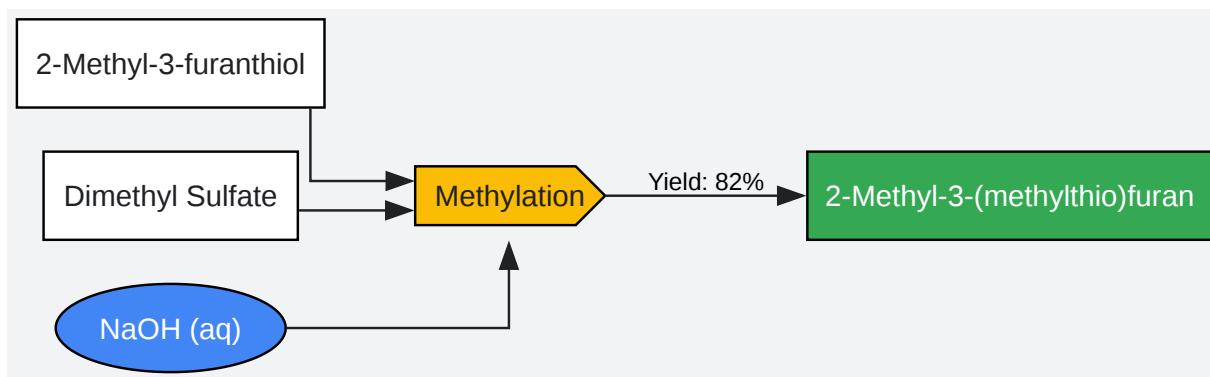
Experimental Protocols

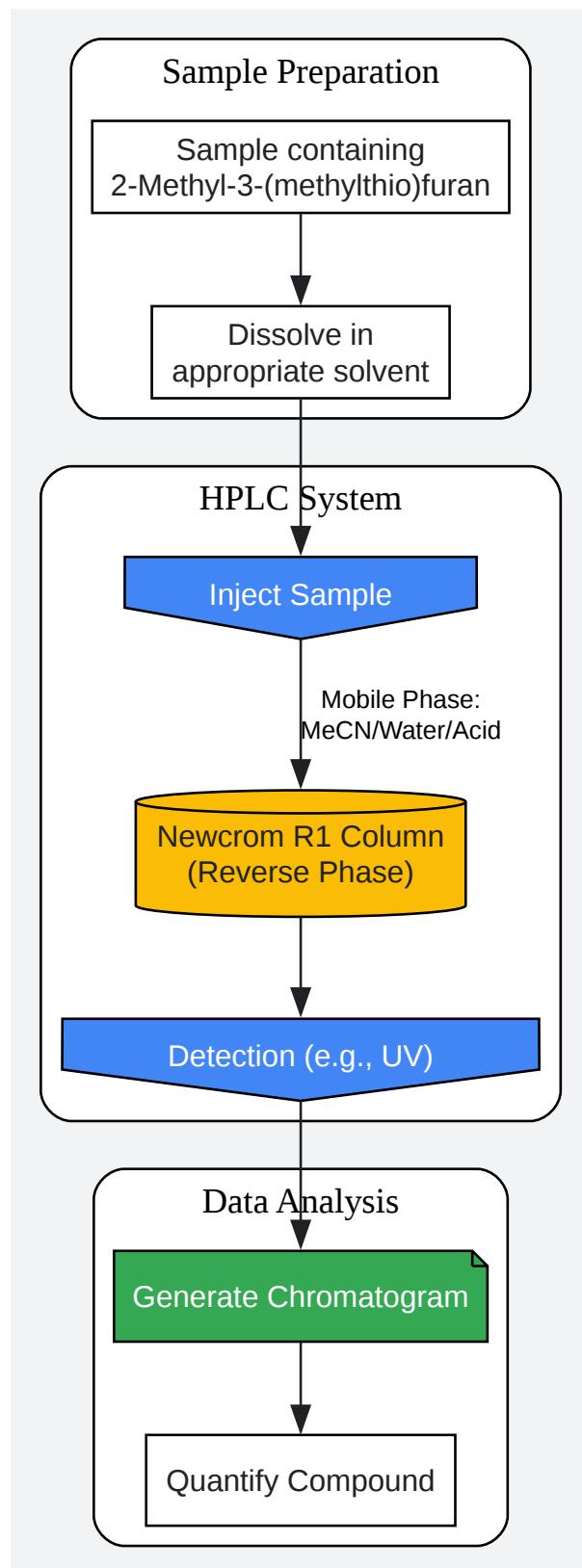
Synthesis of 2-Methyl-3-(methylthio)furan

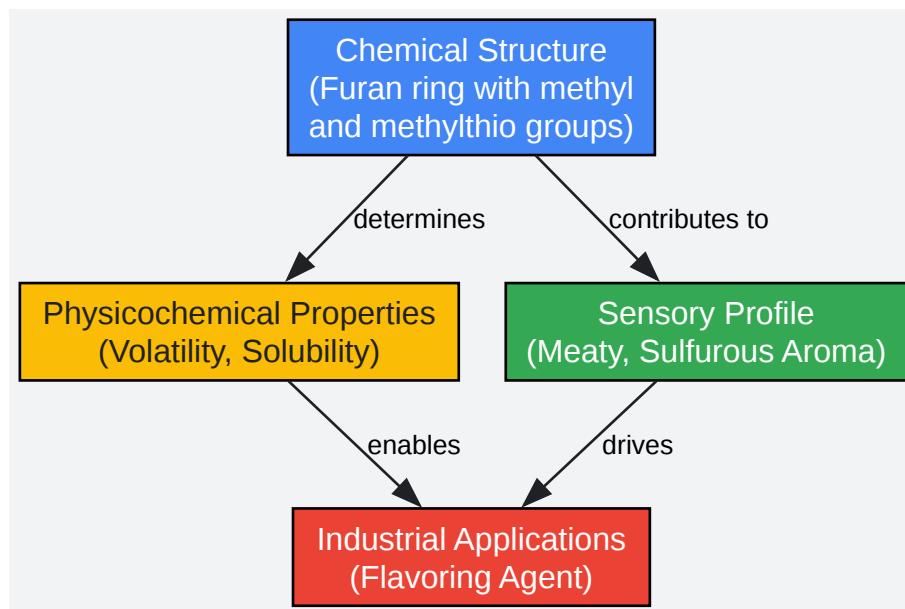
A common method for the preparation of **2-Methyl-3-(methylthio)furan** involves the methylation of its precursor, 2-methyl-3-furanthiol.[9]

Methodology: As described in patent CN1141296A, the synthesis can be carried out as follows:

- 2-methyl-3-furanthiol is added to an aqueous solution of sodium hydroxide or potassium hydroxide in a reactor.[9]
- The mixture is maintained at a temperature between -10 °C and the reflux temperature.[9]
- Dimethyl sulfate is added to the stirred or refluxing mixture.[9]
- Upon completion of the reaction, the product, **2-Methyl-3-(methylthio)furan**, is isolated by vacuum distillation or steam distillation.[9] This method is reported to achieve a yield of up to 82%. [9]







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